

what are the chemical properties of strontium phosphate

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Compound of Interest

Compound Name: *strontium phosphate*

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An In-depth Technical Guide to the Chemical Properties of **Strontium Phosphate**

Introduction

Strontium phosphate, specifically tristrontium diphosphate with the chemical formula $\text{Sr}_3(\text{PO}_4)_2$, is an inorganic compound of significant interest in the fields of biomaterials, drug delivery, and advanced materials science.[1] As a salt of strontium and phosphoric acid, it is a white, crystalline solid that is insoluble in water.[2] Its biocompatibility and the role of strontium as a bone-seeking element that can influence bone remodeling processes make it a promising candidate for applications in bone tissue engineering and orthopedic implants.[1][3] This technical guide provides a comprehensive overview of the core chemical properties of **strontium phosphate**, detailing its structural characteristics, reactivity, and thermal behavior, supported by experimental protocols for its synthesis and analysis.

Physicochemical Properties

Strontium phosphate is a stable compound with well-defined physical and chemical characteristics.[3] The primary quantitative properties are summarized below.

Property	Value	References
Molecular Formula	$\text{Sr}_3(\text{PO}_4)_2$	[2][4][5]
Molar Mass	452.8 g/mol	[2][4]
Appearance	White solid / powder	[2][3][6]
Density	4.53 g/cm ³	[1][2]
Melting Point	~1600 - 1620 °C	[1][2][7]
Solubility in water	Insoluble	[2][3][7]

Structural Properties and Polymorphism

Strontium phosphate exists in various polymorphic forms, with the orthophosphate ($\text{Sr}_3(\text{PO}_4)_2$) being the most extensively studied.[1] Other significant forms include strontium metaphosphate ($\text{Sr}(\text{PO}_3)_2$) and strontium pyrophosphate ($\text{Sr}_2\text{P}_2\text{O}_7$).[1]

Orthophosphates

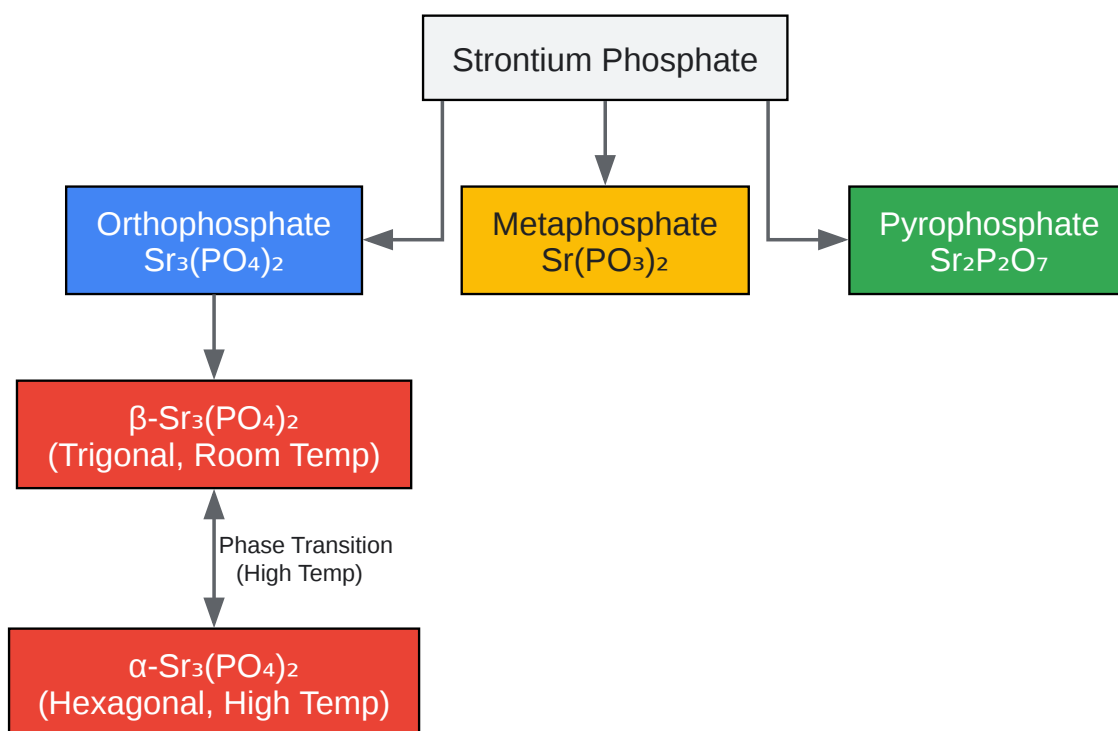
The orthophosphate form, $\text{Sr}_3(\text{PO}_4)_2$, exhibits temperature-dependent polymorphism.

- **β-Strontium Orthophosphate ($\beta\text{-Sr}_3(\text{PO}_4)_2$):** This is the stable form at room temperature.[1] It is isostructural with β-tricalcium phosphate (β-TCP) and crystallizes in the trigonal (rhombohedral) system.[1][8] The structure consists of isolated phosphate (PO_4) tetrahedra linked by strontium ions.[1]
- **α-Strontium Orthophosphate ($\alpha\text{-Sr}_3(\text{PO}_4)_2$):** This is the high-temperature polymorph, which has a hexagonal crystal structure.[1] The transition from the β to the α phase occurs at elevated temperatures.[1]

Polymorph	Crystal System	Space Group	Lattice Constants (a, c)	Reference
β - $\text{Sr}_3(\text{PO}_4)_2$	Trigonal / Rhombohedral	R3m	$a = 5.39 \text{ \AA}$, $c = 19.78 \text{ \AA}$	[2]
α - $\text{Sr}_3(\text{PO}_4)_2$	Hexagonal	-	-	[1]

Other Forms

- Strontium Metaphosphate ($\text{Sr}(\text{PO}_3)_2$): This form contains infinite chains of phosphate tetrahedra and is known to crystallize in several polymorphic forms, including monoclinic and triclinic structures.[1]
- Strontium Pyrophosphate ($\text{Sr}_2\text{P}_2\text{O}_7$): This compound contains diphosphate (P_2O_7) groups.[1]
The synthesis of Eu^{2+} -doped $\text{Sr}_2\text{P}_2\text{O}_7$ has been explored for phosphor applications.[9]



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*Forms and Polymorphism of **Strontium Phosphate**.*

Reactivity and Stability

Solubility and Dissolution

Strontium phosphate is characterized by its insolubility in water.[2][7] However, its solubility is pH-dependent. In acidic solutions, strontium hydrogen phosphate (SrHPO_4) can form, which exhibits higher solubility.[10] The dissolution process in acidic environments is a key mechanism for ion release in biomedical applications and for the immobilization of heavy metal ions like Pb^{2+} from wastewater.[10] The reaction with strong acids like concentrated nitric acid is used in analytical tests, such as the ammonium molybdate test, to confirm the presence of the phosphate anion.[11]

Thermal Stability

The anhydrous form of **strontium phosphate** is thermally stable, with a high melting point of approximately 1620 °C, which allows for its use in high-temperature applications like ceramics.[1][3] The hydrated form, $\text{Sr}_3(\text{PO}_4)_2 \cdot 4\text{H}_2\text{O}$, decomposes to the anhydrous form when heated to 900 °C.[2] Studies on strontium-substituted β -tricalcium phosphate (β -TCP) show that strontium can have a stabilizing effect, slightly increasing the transition temperature to the α -form.[12] Conversely, strontium substitution in other calcium phosphates, like octacalcium phosphate (OCP), can decrease thermal stability.[12]

Hydrolysis

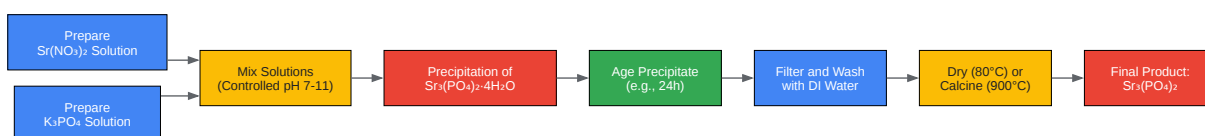
In aqueous environments, particularly when prepared via precipitation, the tetrahydrate form of **strontium phosphate** can slowly hydrolyze to form strontium hydroxyapatite ($\text{Sr}_{10}(\text{PO}_4)_6(\text{OH})_2$).[2] This transformation is significant in the context of biomaterials, as hydroxyapatite is the main mineral component of bone.

Experimental Protocols

Synthesis via Aqueous Precipitation

This method is commonly used to produce **strontium phosphate**, often as a hydrated precipitate, by reacting soluble precursors.[1][2]

- Objective: To synthesize **strontium phosphate** tetrahydrate via a precipitation reaction.
- Materials: Strontium nitrate ($\text{Sr}(\text{NO}_3)_2$), tripotassium phosphate (K_3PO_4) or diammonium hydrogen phosphate ($(\text{NH}_4)_2\text{HPO}_4$), deionized water, ammonium hydroxide (NH_4OH) or sodium hydroxide (NaOH) for pH adjustment.[2][13]
- Methodology:
 - Precursor Preparation: Prepare separate aqueous solutions of a soluble strontium salt (e.g., 0.3 M $\text{Sr}(\text{NO}_3)_2$) and a phosphate source (e.g., 0.2 M K_3PO_4).[2]
 - Reaction: Slowly add the phosphate solution to the strontium solution under constant stirring. A white precipitate of **strontium phosphate** tetrahydrate will form immediately.[2][13] The chemical equation is: $3 \text{Sr}(\text{NO}_3)_2 + 2 \text{K}_3\text{PO}_4 \rightarrow \text{Sr}_3(\text{PO}_4)_2\downarrow + 6 \text{KNO}_3$. [2]
 - pH Control: During the reaction, maintain the pH of the mixture at a desired level (typically between 7 and 11) by the dropwise addition of a base like NH_4OH . [13]
 - Aging: Allow the precipitate to age in the mother liquor, typically for 24 hours, to promote crystal growth and improve crystallinity.[13]
 - Separation and Washing: Separate the precipitate from the solution by filtration or centrifugation. Wash the collected solid repeatedly with deionized water to remove residual ions.
 - Drying: Dry the final product in an oven at a low temperature (e.g., 80-100 °C) to obtain the hydrated form. For the anhydrous form, calcination at higher temperatures (e.g., 900 °C) is required.[2]



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